

# Application Notes and Protocols for Nanoemulsion Creation with Ethoxylated Methyl Glucoside Dioleate

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## Compound of Interest

Compound Name: *Ethoxylated methyl glucoside dioleate*

Cat. No.: *B1164955*

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These application notes provide a comprehensive overview and model protocols for the formulation of nanoemulsions using **ethoxylated methyl glucoside dioleate**, a versatile and mild non-ionic surfactant. Due to its favorable safety profile and emulsifying properties, this excipient is a promising candidate for advanced drug delivery systems and cosmetic formulations.<sup>[1][2][3]</sup>

## Introduction to Ethoxylated Methyl Glucoside Dioleate in Nanoemulsions

**Ethoxylated methyl glucoside dioleate**, commonly referred to as PEG-120 Methyl Glucose Dioleate, is a naturally derived surfactant known for its exceptional ability to act as an emulsifier, thickener, and solubilizer.<sup>[1][4][5]</sup> It is synthesized from renewable resources like corn and palm, making it a desirable ingredient in "green" formulations.<sup>[4][6]</sup> Its non-ionic nature and high molecular weight contribute to its mildness and low irritation potential, rendering it suitable for sensitive applications, including ophthalmic and dermatological preparations.<sup>[4][7]</sup>

In the context of nanoemulsions, **ethoxylated methyl glucoside dioleate** serves as a primary stabilizer for the oil-in-water (O/W) interface. With a Hydrophilic-Lipophilic Balance (HLB) value

of approximately 12.5, it is well-suited for creating O/W nanoemulsions, where the oil phase is dispersed as fine droplets within a continuous aqueous phase.[8][9] The techniques for preparing such nanoemulsions can be broadly categorized into high-energy and low-energy methods.

## Data Presentation: Model Formulation and Processing Parameters

The following tables summarize plausible quantitative parameters for creating nanoemulsions with **ethoxylated methyl glucoside dioleate** using both high-energy and low-energy methods. These are model parameters and should be optimized for specific active pharmaceutical ingredients (APIs) and desired final product characteristics.

Table 1: High-Energy Method (High-Pressure Homogenization) - Model Parameters

Parameter	Range	Unit	Notes
Formulation			
Oil Phase (e.g., Isopropyl Myristate, Medium-Chain Triglycerides)	5 - 20	% (w/w)	Choice of oil depends on drug solubility and desired properties.
Ethoxylated Methyl Glucoside Dioleate (PEG-120)	2 - 10	% (w/w)	Concentration should be optimized to achieve desired droplet size and stability.
Aqueous Phase (e.g., Purified Water, Buffer)	70 - 93	% (w/w)	The aqueous phase can be adjusted to control pH and osmolarity.
Co-surfactant (optional, e.g., Propylene Glycol)	0 - 5	% (w/w)	May be used to improve emulsion stability and drug solubility.[10]
Processing			
Homogenization Pressure	500 - 1500	bar	Higher pressures generally lead to smaller droplet sizes.
Number of Passes	3 - 10	cycles	Increasing the number of passes can improve droplet size uniformity.
Process Temperature	25 - 60	°C	Temperature should be controlled to prevent degradation of components.

Table 2: Low-Energy Method (Phase Inversion Temperature) - Model Parameters

Parameter	Range	Unit	Notes
Formulation			
Oil Phase (e.g., Isopropyl Myristate, Medium-Chain Triglycerides)	10 - 30	% (w/w)	Higher oil content is often feasible with low-energy methods.
Ethoxylated Methyl Glucoside Dioleate (PEG-120)	5 - 15	% (w/w)	The surfactant concentration is critical for inducing phase inversion.
Aqueous Phase (e.g., Purified Water)	55 - 85	% (w/w)	
Processing			
Heating Temperature	60 - 85	°C	The temperature should exceed the Phase Inversion Temperature (PIT) of the system.
Cooling Temperature	10 - 25	°C	Rapid cooling is crucial for trapping the fine droplet structure.
Stirring Speed	300 - 800	rpm	Gentle to moderate stirring is required to ensure homogeneity.

## Experimental Protocols

The following are detailed model protocols for preparing nanoemulsions using **ethoxylated methyl glucoside dioleate**.

### Protocol 1: High-Energy Method - High-Pressure Homogenization

This method utilizes intense mechanical forces to break down coarse emulsions into nano-sized droplets.

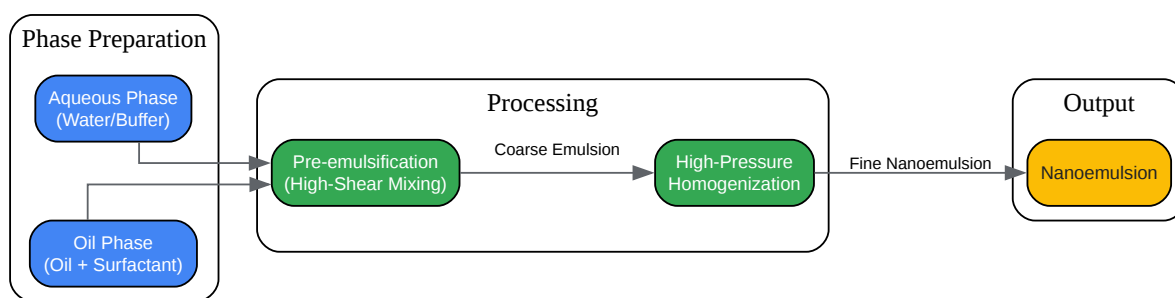
Materials:

- Oil Phase (e.g., Isopropyl Myristate)
- **Ethoxylated Methyl Glucoside Dioleate** (PEG-120)
- Aqueous Phase (e.g., Purified Water)
- High-shear mixer (for pre-emulsion)
- High-pressure homogenizer

Procedure:

- Preparation of Phases:
  - Aqueous Phase: Accurately weigh the required amount of purified water into a suitable vessel.
  - Oil Phase: In a separate vessel, weigh the oil and add the **ethoxylated methyl glucoside dioleate**. Gently heat to 40-50°C while stirring to ensure the complete dissolution of the surfactant in the oil.
- Formation of Pre-emulsion:
  - While stirring the aqueous phase with a high-shear mixer, slowly add the oil phase to form a coarse pre-emulsion.
  - Continue mixing for 10-15 minutes to ensure a uniform distribution of the oil droplets.
- High-Pressure Homogenization:
  - Set the high-pressure homogenizer to the desired pressure (e.g., 1000 bar).

- Pass the pre-emulsion through the homogenizer for a specified number of cycles (e.g., 5 passes).
- Ensure the temperature of the nanoemulsion is controlled throughout the process, using a heat exchanger if necessary.
- Characterization:
  - Analyze the resulting nanoemulsion for droplet size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS).
  - Visually inspect for clarity and stability.



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### High-Energy Nanoemulsion Workflow

## Protocol 2: Low-Energy Method - Phase Inversion Temperature (PIT)

This method leverages the temperature-dependent solubility of non-ionic surfactants to spontaneously form nanoemulsions.

Materials:

- Oil Phase (e.g., Medium-Chain Triglycerides)

- **Ethoxylated Methyl Glucoside Dioleate (PEG-120)**

- Aqueous Phase (e.g., Purified Water)

- Stirring hot plate

- Thermometer

- Cooling bath

Procedure:

- Component Mixing:

- In a single vessel, combine the oil phase, **ethoxylated methyl glucoside dioleate**, and the aqueous phase.

- Place the vessel on a stirring hot plate and begin stirring at a moderate speed (e.g., 500 rpm).

- Heating and Phase Inversion:

- Slowly heat the mixture while continuing to stir.

- Monitor the temperature and observe the mixture's appearance. As the temperature increases and approaches the PIT, the emulsion will become more viscous and may appear translucent or gel-like. This indicates the inversion from an O/W to a W/O emulsion.

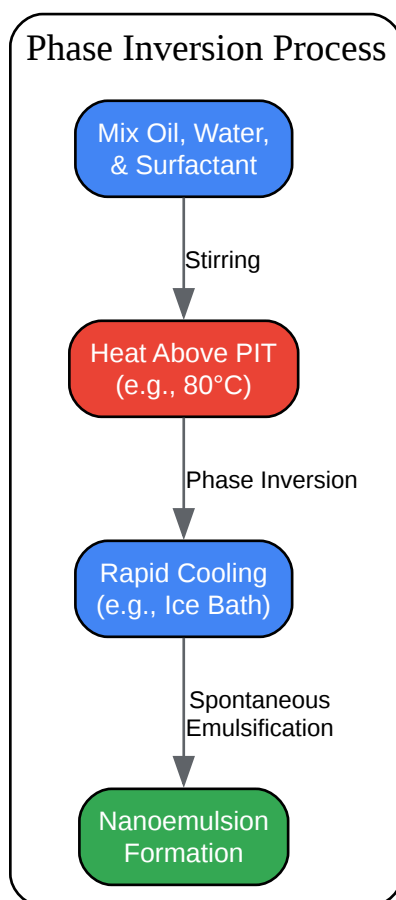
- Continue heating to a temperature approximately 5-10°C above the PIT (e.g., 80°C).

- Cooling and Nanoemulsion Formation:

- Once the target temperature is reached, rapidly cool the mixture by transferring the vessel to a cooling bath (e.g., an ice-water bath) while maintaining stirring.

- The rapid cooling through the PIT will cause the emulsion to revert to an O/W structure, trapping the oil in very fine droplets.

- Characterization:
  - Allow the nanoemulsion to return to room temperature.
  - Analyze the droplet size, PDI, and zeta potential using DLS.
  - Assess the long-term stability of the formulation.



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Low-Energy (PIT) Nanoemulsion Workflow

## Concluding Remarks

**Ethoxylated methyl glucoside dioleate** is a highly effective and versatile emulsifier for the development of nanoemulsions. The choice between high-energy and low-energy methods will depend on the specific application, the scale of production, and the sensitivity of the active



ingredient to heat and shear forces. The provided protocols and parameters serve as a foundational guide for formulation development. It is imperative that researchers conduct thorough optimization and characterization to achieve nanoemulsions with the desired properties for their intended use in drug delivery and other scientific applications.

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## References

- 1. Methyl Glucose Dioleate | Cosmetic Ingredients Guide [ci.guide]
- 2. ETHOXYLATED METHYL GLUCOSIDE (PEG 120 METHYL GLUCOSE DIOLEATE) - Ataman Kimya [atamanchemicals.com]
- 3. specialchem.com [specialchem.com]
- 4. PEG 120 METHYL GLUCOSE DIOLEATE - Ataman Kimya [atamanchemicals.com]
- 5. PEG-120 Methyl Glucose Dioleate | Cosmetic Ingredients Guide [ci.guide]
- 6. ataman-chemicals.com [ataman-chemicals.com]
- 7. PEG-120 Methyl Glucose Dioleate (DOE-120)-Zibo Ruxing International Trade Co., LIMITED [zbruxing.com]
- 8. nanotrun.com [nanotrun.com]
- 9. Nanoemulsion Components Screening and Selection: a Technical Note - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Topical Nano and Microemulsions for Skin Delivery - PMC [pmc.ncbi.nlm.nih.gov]
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